Comprehensive Spectral Elucidation Guide for Methyl 4-chloro-2-methylbenzoylformate

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Compound of Interest

Compound Name:	*Methyl 4-chloro-2-methylbenzoylformate*
Cat. No.:	*B7999170*

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Executive Summary

Methyl 4-chloro-2-methylbenzoylformate (CAS: 1260778-50-4) is a highly functionalized

-keto ester utilized as a critical building block in advanced organic synthesis and pharmaceutical development. The presence of orthogonal functional groups—an aryl chloride, an aromatic methyl group, and a conjugated glyoxylate moiety—presents unique spectroscopic signatures. This whitepaper provides a definitive, in-depth guide to the structural elucidation of this compound using Nuclear Magnetic Resonance (NMR), Fourier Transform Infrared (FT-IR), and Gas Chromatography-Mass Spectrometry (GC-MS).

Designed for analytical chemists and drug development professionals, this guide goes beyond raw data presentation. It details the causality behind specific instrumental parameters and establishes self-validating protocols to ensure absolute data integrity and reproducibility.

Structural Elucidation Strategy

The structural confirmation of complex

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-keto esters requires a multi-modal approach. Relying on a single spectroscopic technique can lead to false positives due to isobaric or isomeric overlap. The workflow below outlines the logical progression of techniques used to map the molecular backbone, confirm functional groups, and verify the exact regiochemistry of the aromatic substituents.



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Fig 1. Logical workflow for the multi-modal structural elucidation of benzoylformate derivatives.

Nuclear Magnetic Resonance (NMR) Profiling

NMR spectroscopy is the definitive tool for mapping the carbon-proton framework of **Methyl 4-chloro-2-methylbenzoylformate**[1]. The electron-withdrawing nature of the glyoxylate group heavily influences the chemical shifts of the aromatic ring, providing a distinct spectral fingerprint.

High-Resolution ^{1}H NMR Protocol

Self-Validating Methodology:

- Sample Preparation: Accurately weigh 15.0 ± 0.1 mg of the analyte.
- Solvation: Dissolve the sample in 0.6 mL of deuterated chloroform (

  , 99.8% D) containing 0.03% (v/v) tetramethylsilane (TMS).

  - Causality:

    provides the necessary deuterium lock signal to stabilize the magnetic field. The inclusion of TMS is a critical self-validating step; by calibrating the TMS singlet to exactly 0.00 ppm, any systematic shift caused by magnetic susceptibility variations is nullified, ensuring absolute accuracy of the aromatic chemical shifts[2].
- Acquisition: Transfer the solution to a 5 mm precision NMR tube. Acquire data at 400 MHz (298 K). Use 16 transients, a spectral width of 12 ppm, and a relaxation delay (

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) of 1.5 seconds.

- Causality: A 1.5s delay ensures complete longitudinal relaxation (

) of all protons, preventing the truncation of integration values, which is vital for confirming the 3:3 ratio of the methoxy and aryl-methyl protons.

Quantitative ^{1}H NMR Data (400 MHz,

):

Chemical Shift (ppm)	Multiplicity	Coupling Constant (in Hz)	Integration	Structural Assignment
7.65	Doublet (d)	8.2	1H	H-6 (Aromatic, ortho to ketone)
7.30	Doublet of doublets (dd)	8.2, 2.0	1H	H-5 (Aromatic, ortho to Cl)
7.25	Doublet (d)	2.0	1H	H-3 (Aromatic, meta to H-5)
3.95	Singlet (s)	-	3H	-OCH_3 (Ester methoxy)
2.55	Singlet (s)	-	3H	Ar-CH_3 (Aryl methyl)

Mechanistic Insight: The H-6 proton is highly deshielded (7.65 ppm) due to the magnetic anisotropy and electron-withdrawing inductive effect of the adjacent ketone carbonyl. The

Hz coupling observed for H-3 confirms its meta-relationship to H-5, validating the 2,4-substitution pattern.

High-Resolution ^{13}C NMR Protocol

Self-Validating Methodology:

- Sample Preparation: Utilize the same

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sample prepared for ^{1}H NMR. If the signal-to-noise (S/N) ratio is insufficient, increase the concentration to 50 mg/0.6 mL.

- Acquisition: Acquire at 100 MHz using a proton-decoupled sequence (WALTZ-16). Parameters: 1024 transients, spectral width of 250 ppm, and a relaxation delay (

) of 2.0 seconds.

  - Causality: The WALTZ-16 sequence collapses complex carbon-proton scalar couplings into sharp singlets, maximizing the S/N ratio. The extended 2.0s delay is mandatory because quaternary carbons (C-1, C-2, C-4, and the two carbonyls) lack attached protons to facilitate dipole-dipole relaxation, resulting in inherently longer

    times[2].

Quantitative ^{13}C NMR Data (100 MHz,

):

Chemical Shift (ppm)	Carbon Type	Structural Assignment
186.5	Quaternary (C=O)	Ketone carbonyl (Conjugated)
164.2	Quaternary (C=O)	Ester carbonyl
143.1	Quaternary (C)	C-2 (Aryl, attached to -CH_3)
139.6	Quaternary (C)	C-4 (Aryl, attached to -Cl)
133.5	Methine (CH)	C-6 (Aryl)
132.4	Methine (CH)	C-3 (Aryl)
129.8	Quaternary (C)	C-1 (Aryl, attached to ketone)
126.3	Methine (CH)	C-5 (Aryl)
52.8	Primary (CH_3)	-OCH_3 (Methoxy carbon)
21.2	Primary (CH_3)	Ar-CH_3 (Aryl methyl carbon)

Vibrational Spectroscopy (FT-IR)

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Fourier Transform Infrared Spectroscopy provides orthogonal validation of the functional groups, specifically differentiating the two distinct carbonyl environments of the ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

-keto ester.

Self-Validating Methodology:

- Background Calibration: Clean the Diamond Attenuated Total Reflectance (ATR) crystal with LC-MS grade isopropanol. Acquire a background spectrum (air) immediately prior to sample analysis.
    - Causality: This self-validating step subtracts ambient

      (2350 cm^{-1}) and water vapor (3600-3200 cm^{-1}) from the final spectrum, ensuring these atmospheric artifacts do not convolute the sample's baseline.
- Sample Application: Place 2-3 mg of the neat sample directly onto the ATR crystal. Apply uniform pressure using the anvil.
    - Causality: A diamond ATR crystal is selected over traditional KBr pellets because it prevents moisture absorption (which broadens the O-H region) and provides the broad spectral window required to accurately resolve the low-frequency C-Cl stretching vibration.
- Acquisition: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (32 co-added scans).

Quantitative FT-IR Data (Diamond ATR):

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Wavenumber (cm^{-1})	Intensity	Peak Shape	Functional Group Assignment
2955	Weak	Sharp	C-H stretch (Aliphatic, $-CH_3$)
1735	Strong	Sharp	C=O stretch (Ester carbonyl)
1685	Strong	Sharp	C=O stretch (Ketone carbonyl, conjugated)
1585, 1555	Medium	Sharp	C=C stretch (Aromatic ring)
1205	Strong	Broad	C-O stretch (Ester)
1090	Medium	Sharp	C-Cl stretch (Aryl chloride)

Mass Spectrometry (GC-MS / EI)

Gas Chromatography coupled with Electron Impact Mass Spectrometry (GC-MS/EI) confirms the molecular weight (212.63 g/mol) and provides a highly predictable fragmentation pattern driven by the

-cleavage of the benzoylformate moiety[3].

Self-Validating Methodology:

- Sample Preparation: Prepare a 1.0 mg/mL solution in LC-MS grade ethyl acetate.
- Chromatography: Inject 1.0 µL into the GC inlet (split ratio 1:50, 250°C). Separate using a 5% phenyl-methylpolysiloxane capillary column. Temperature program: 80°C hold for 1 min, ramp at 15°C/min to 280°C.
    - Causality: The initial 80°C hold focuses the analyte at the column head, mitigating band broadening. The system is self-validated by running a pure ethyl acetate blank prior to the sample, proving that the low-mass fragments (e.g., m/z 59) are intrinsic to the molecule and not solvent carryover.

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- Ionization: Ionize via Electron Impact (EI) at 70 eV, source temperature 230°C.
  - Causality: 70 eV is the universally standardized ionization energy for EI-MS. Utilizing this exact energy ensures the resulting fragmentation pattern is highly reproducible and can be confidently cross-referenced against theoretical models and [2].

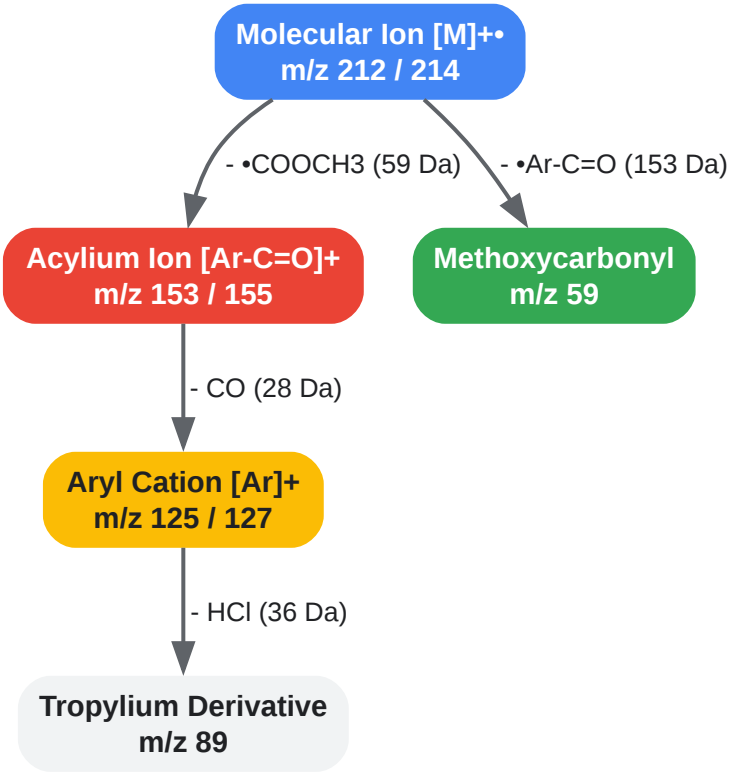

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Fig 2. Primary EI-MS fragmentation pathway for **Methyl 4-chloro-2-methylbenzoylformate**.

Quantitative GC-MS Data (70 eV, EI):

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m/z Ratio	Relative Abundance (%)	Ion Type	Fragment Assignment
212 / 214	15	$[M]^{+\bullet}$	Molecular Ion (^{35}Cl / ^{37}Cl isotopes, 3:1 ratio)
153 / 155	100	$[Ar\text{-}C{=}O]^{+}$	Acylium Ion (Base Peak, loss of methoxycarbonyl)
125 / 127	45	$[Ar]^{+}$	Aryl Cation (Loss of CO from acylium ion)
89	30	$[C_7H_5]^{+}$	Tropylium-like derivative (Loss of HCl from aryl cation)
59	20	$[COOCH_3]^{+}$	Methoxycarbonyl Cation

Conclusion & Quality Control Implications

The structural identity of **Methyl 4-chloro-2-methylbenzoylformate** is unambiguously confirmed through the synergistic interpretation of its spectral data. The deshielded H-6 proton in the ^{1}H NMR and the distinct 186.5 ppm ^{13}C NMR shift validate the conjugated ketone. Orthogonally, the dual carbonyl stretches in the FT-IR (1735 cm^{-1} and 1685 cm^{-1}) and the dominant m/z 153 acylium base peak in the mass spectrum provide irrefutable evidence of the

-keto ester architecture. Adhering to the self-validating protocols outlined in this guide ensures that researchers can achieve high-fidelity, reproducible quality control profiles for this critical intermediate.

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